

Application Notes and Protocols for 2-(Ethylthio)ethylamine

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Compound of Interest

Compound Name: 2-(Ethylthio)ethylamine

Cat. No.: B1582263

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Abstract: This document provides a comprehensive technical guide for the use of **2-(Ethylthio)ethylamine** (CAS: 36489-03-9), a bifunctional molecule featuring both a primary amine and a thioether moiety. Its unique structure makes it a valuable reagent in coordination chemistry and as a versatile building block in organic synthesis. We will explore the fundamental properties, safety protocols, and detailed experimental procedures for its application as a bidentate ligand in the synthesis of metal complexes and as a nucleophilic intermediate in the construction of complex organic molecules. This guide is intended for researchers and professionals in chemistry and drug development, offering insights into the causality behind experimental design and providing self-validating protocols.

Compound Profile: Physicochemical and Safety Data

2-(Ethylthio)ethylamine, also known as 2-aminoethyl ethyl sulfide, is a colorless liquid characterized by a strong, unpleasant odor^{[1][2]}. Its structure, which incorporates both a soft Lewis base (sulfur) and a hard Lewis base (nitrogen), is the primary driver of its reactivity and utility in various chemical domains.

Physicochemical Properties

The physical and chemical properties of **2-(Ethylthio)ethylamine** are summarized in the table below, providing essential data for experimental planning and execution.

Property	Value	Source(s)
CAS Number	36489-03-9	[3]
Molecular Formula	C ₄ H ₁₁ NS	[3]
Molecular Weight	105.20 g/mol	[1][3]
Boiling Point	159-160 °C at 760 mmHg	[4]
Density	0.946 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.4900	
Flash Point	57 °C (134.6 °F) - closed cup	
pKa	9.04 ± 0.10 (Predicted)	[2]
Appearance	Clear colorless liquid	[2]
SMILES String	CCSCCN	

Safety and Handling

2-(Ethylthio)ethylamine is classified as a flammable and corrosive substance that requires careful handling in a well-ventilated area or chemical fume hood[1]. The hydrochloride salt, while solid, also presents hazards such as being harmful if swallowed and causing skin and eye irritation[5]. Adherence to proper laboratory safety protocols is mandatory.

Hazard Class	GHS Code(s)	Precautionary Statement(s)	Source(s)
Flammable Liquid	H226	P210: Keep away from heat/sparks/open flames.	[1]
Skin Irritant	H315	P280: Wear protective gloves/eye protection.	[1]
Serious Eye Damage	H318	P305+P351+P338: IF IN EYES: Rinse cautiously.	[1]
Respiratory Irritant	H335	P261: Avoid breathing fumes/gas/mist/vapors	[1]

Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles, nitrile gloves, and a lab coat. Use a respirator with a suitable filter (e.g., type ABEK EN14387) when handling larger quantities or in case of inadequate ventilation.

Core Applications and Mechanistic Insights

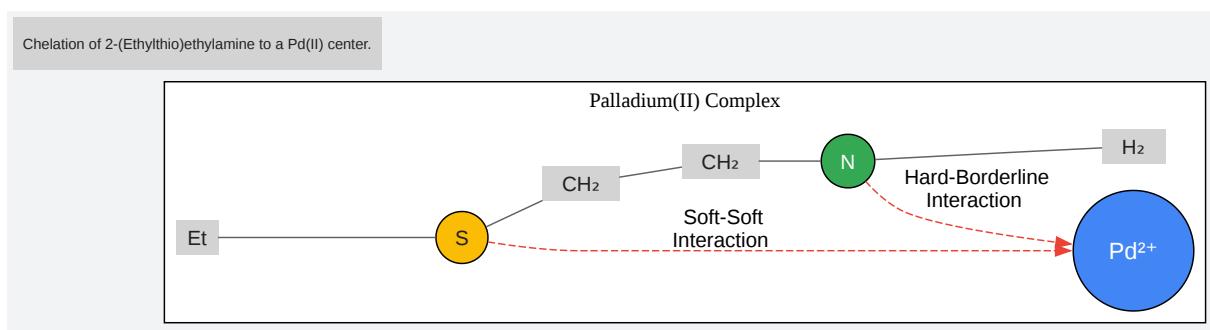
The utility of **2-(Ethylthio)ethylamine** stems from the distinct reactivity of its two functional groups: the primary amine and the thioether. This dual functionality allows it to serve as a versatile building block and a robust ligand.

Bidentate Ligand in Coordination Chemistry

The presence of both nitrogen and sulfur donor atoms enables **2-(Ethylthio)ethylamine** to act as a potent bidentate chelating ligand for various transition metals, including palladium(II) and platinum(II)[6].

Mechanistic Rationale: A chelating ligand binds to a central metal ion through two or more donor atoms simultaneously. This process is entropically favorable, leading to the formation of a highly stable metal complex known as a chelate. **2-(Ethylthio)ethylamine** forms a stable five-membered metallacycle upon coordination, a thermodynamically preferred ring size in

coordination chemistry[6]. The thioether sulfur acts as a soft donor, showing high affinity for soft metals like Pd(II), while the amine nitrogen acts as a harder donor. This combination makes it a versatile ligand for stabilizing various metal oxidation states, a principle widely exploited in the design of catalysts and therapeutic agents[7][8]. Complexes formed with palladium, for instance, have shown potential for biological and cancer chemotherapeutic applications[6].



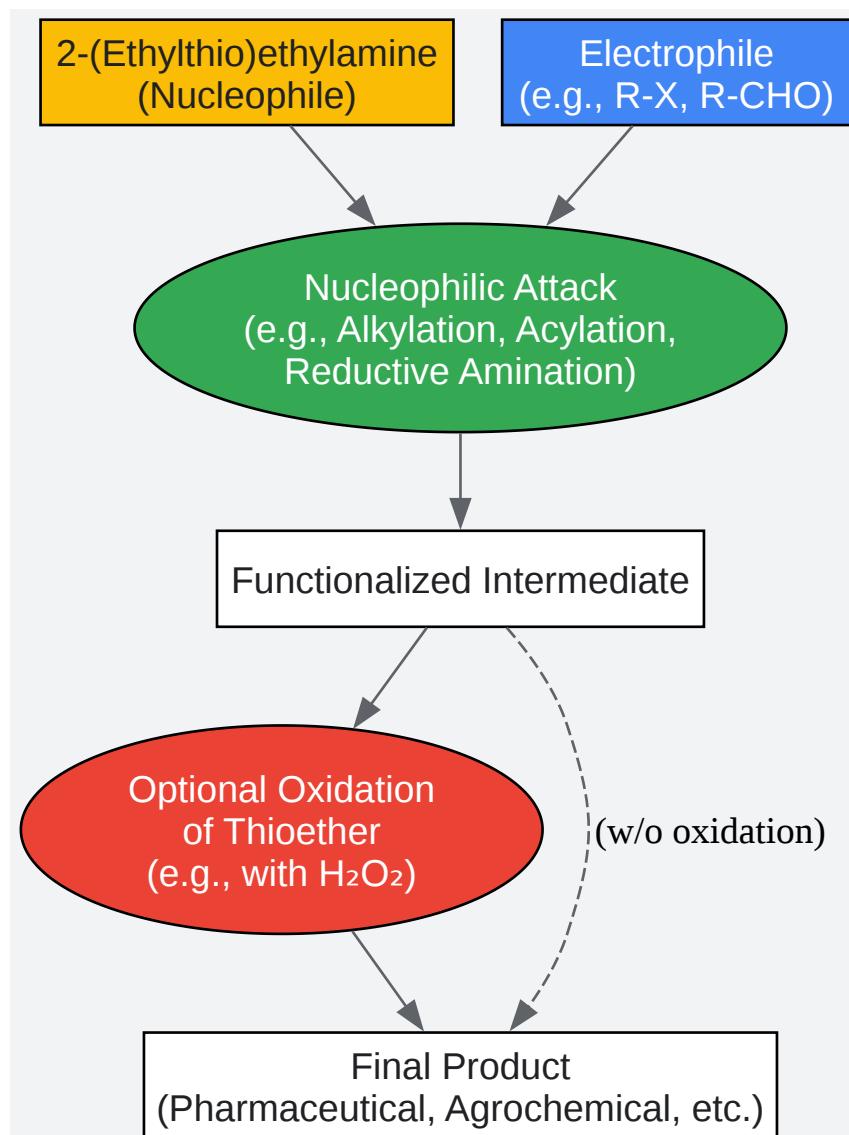
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Caption: Chelation of **2-(Ethylthio)ethylamine** to a Pd(II) center.

Building Block in Organic and Pharmaceutical Synthesis

2-(Ethylthio)ethylamine is a valuable precursor in the synthesis of more complex molecules. It serves as an intermediate for producing pharmaceuticals, agrochemicals, corrosion inhibitors, and surfactants[9][10].

Causality of Application: The primary amine is a potent nucleophile, readily participating in reactions such as N-alkylation, acylation, and reductive amination. This allows for the straightforward introduction of the $\text{CH}_3\text{CH}_2\text{SCH}_2\text{CH}_2\text{NH}-$ moiety into a target structure. The thioether group, while less reactive than a thiol, can be selectively oxidized to a sulfoxide or sulfone, providing a route to modify the electronic properties and solubility of the final molecule[6]. This versatility is particularly useful in pharmaceutical development, where sulfur-containing functional groups are often crucial for biological activity[9][10].



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